

# Application Notes and Protocols for NCB-0846 In Vivo Studies

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## Compound of Interest

Compound Name: NCB-0846

Cat. No.: B15608171

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## For Researchers, Scientists, and Drug Development Professionals

### Introduction:

**NCB-0846** is a potent and orally bioavailable small molecule inhibitor of TRAF2- and NCK-interacting kinase (TNIK).[1][2][3] As a key regulator of the Wnt signaling pathway, TNIK is a promising therapeutic target in oncology, particularly in colorectal cancer where the Wnt pathway is frequently dysregulated.[1][3] **NCB-0846** has demonstrated significant anti-tumor and anti-cancer stem cell (CSC) activities in preclinical models by inhibiting TNIK and subsequently downregulating Wnt target gene expression.[1][4] Furthermore, **NCB-0846** has been shown to block the TGF- $\beta$  signaling pathway, suggesting its potential in preventing cancer metastasis.[5][6] These application notes provide detailed protocols for the in vivo administration and evaluation of **NCB-0846** in various mouse models of cancer.

## Quantitative Data Summary

The following tables summarize the key quantitative data from preclinical studies of **NCB-0846** in mice.

Table 1: **NCB-0846** Dosage and Administration in Colorectal Cancer Xenograft Models

| Parameter               | HCT116 Xenograft Model                                                                                            | Patient-Derived Xenograft (PDX) Model    | Citation                                                    |
|-------------------------|-------------------------------------------------------------------------------------------------------------------|------------------------------------------|-------------------------------------------------------------|
| Animal Model            | BALB/c-nu/nu mice                                                                                                 | Immunodeficient mice                     | <a href="#">[4]</a> <a href="#">[7]</a>                     |
| Cell Line               | HCT116                                                                                                            | COX021, COX026                           | <a href="#">[4]</a>                                         |
| Drug Formulation        | NCB-0846 hydrochloride salt (water-soluble) or 10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline                      | Not specified                            | <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[7]</a> |
| Route of Administration | Oral gavage                                                                                                       | Oral gavage                              | <a href="#">[4]</a> <a href="#">[7]</a>                     |
| Dosage                  | 40 or 80 mg/kg                                                                                                    | 40 or 80 mg/kg                           | <a href="#">[4]</a> <a href="#">[7]</a>                     |
| Dosing Frequency        | Twice daily (BID)                                                                                                 | Twice daily (BID)                        | <a href="#">[4]</a> <a href="#">[7]</a>                     |
| Treatment Duration      | 14 days                                                                                                           | Not specified                            | <a href="#">[4]</a> <a href="#">[5]</a>                     |
| Observed Effects        | Suppression of tumor growth, reduction in Wnt-target gene expression (AXIN2, MYC, CCND1), induction of apoptosis. | Significant suppression of tumor growth. | <a href="#">[2]</a> <a href="#">[4]</a>                     |

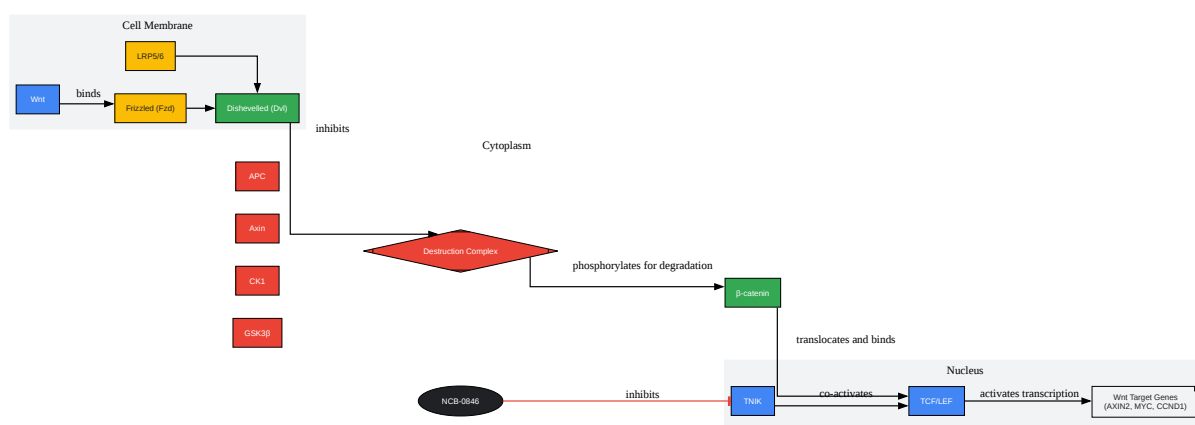
Table 2: **NCB-0846** Dosage and Administration in Genetically Engineered Mouse Model of Intestinal Tumorigenesis

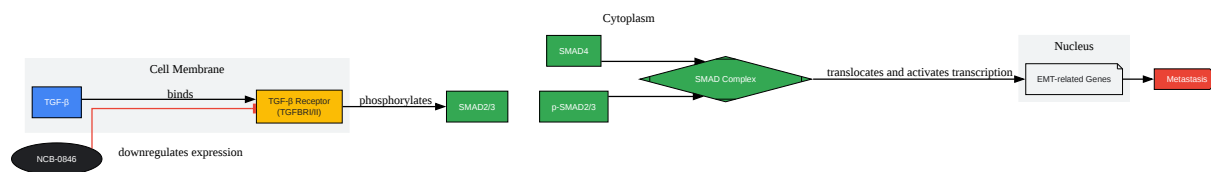
| Parameter               | ApcMin/+ Mouse Model                                                                    | Citation |
|-------------------------|-----------------------------------------------------------------------------------------|----------|
| Animal Model            | C57BL/6J-ApcMin/+                                                                       | [2][8]   |
| Drug Formulation        | NCB-0846 hydrochloride salt (water-soluble)                                             | [4][8]   |
| Route of Administration | Oral gavage                                                                             | [3][8]   |
| Dosage                  | 22.5, 45, or 90 mg/kg                                                                   | [8]      |
| Dosing Frequency        | Twice daily (BID)                                                                       | [8]      |
| Treatment Duration      | 35 days (from 10 to 15 weeks of age)                                                    | [4][8]   |
| Observed Effects        | Dose-dependent reduction in the multiplicity and dimensions of small intestinal tumors. | [4][8]   |

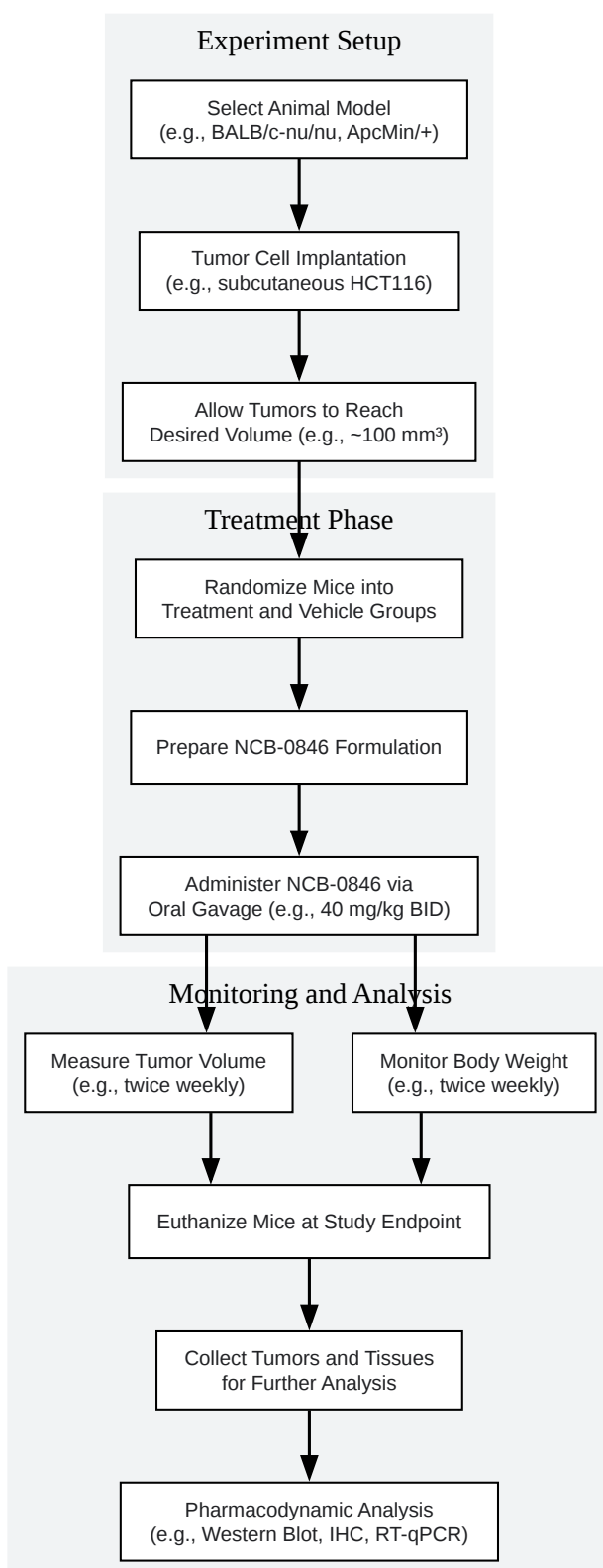
Table 3: **NCB-0846** Dosage and Administration in a Lung Cancer Metastasis Model

| Parameter               | A549 Lung Metastasis Model                                                 | Citation |
|-------------------------|----------------------------------------------------------------------------|----------|
| Animal Model            | Immunodeficient mice                                                       | [6]      |
| Cell Line               | A549 (TGFβ1-treated)                                                       | [6]      |
| Drug Formulation        | Not specified                                                              | [6]      |
| Route of Administration | Intravenous injection of cells, subsequent oral administration of NCB-0846 | [6]      |
| Dosage                  | Not specified                                                              | [6]      |
| Dosing Frequency        | Not specified                                                              | [6]      |
| Treatment Duration      | Not specified                                                              | [6]      |
| Observed Effects        | Abolished lung metastasis.                                                 | [6]      |

# Signaling Pathways and Experimental Workflow Diagrams







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